

Isomintlactone enantiomer odor comparison

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Compound Focus: Isomintlactone

CAS No.: 13341-72-5

Cat. No.: S587106

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Chemical Profile of Isomintlactone

Isomintlactone is a natural aromatic compound found predominantly in peppermint (*Mentha × piperita*) [1] [2].

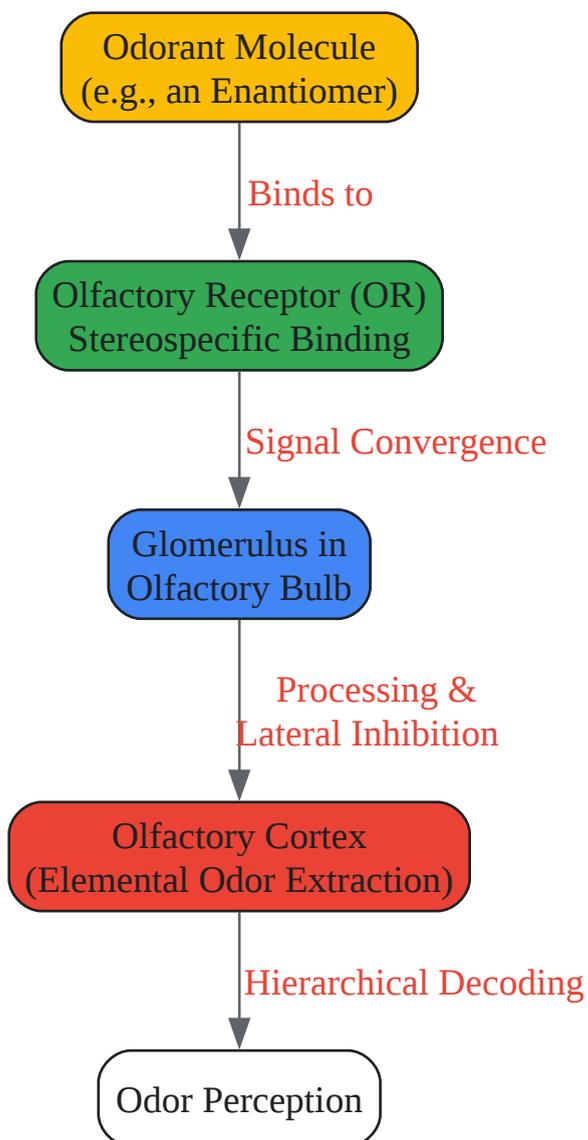
Property	Description
IUPAC Name	(6S,7aS)-3,6-dimethyl-5,6,7,7a-tetrahydro-4H-1-benzofuran-2-one [1]
Molecular Formula	C ₁₀ H ₁₄ O ₂ [1] [2]
Molecular Weight	166.22 g/mol [1]
Chemical Class	Benzofurans (a benzofuran ring fused to a lactone) [2]
Natural Source	Peppermint oil [1] [2]
Reported Odor	Sweet, coconut, coumarin-like [1]
Enantiomer Data	Insufficient public experimental data on odor comparison

Experimental Insights into Enantiomer Odor Discrimination

Although direct data for **Isomintlactone** is unavailable, research on other enantiomer pairs provides a framework for how such studies are conducted and the potential outcomes you might expect.

- **Key Experimental Protocols:** Studies often use **behavioral olfactory assays** with model organisms like mice. A common method is the **two-alternative forced choice (2-AFC) task in a Y-maze** [3] [4]. In this setup, an animal is trained to associate one enantiomer with a reward and must choose between the two enantiomers presented at the Y-junction. The correct choice rate across a range of diluted concentrations helps determine both **detection thresholds** (the lowest concentration an animal can sense) and **discrimination thresholds** (the lowest concentration at which it can tell the two apart) [4].
- **The Role of Olfactory Receptors:** The ability to distinguish enantiomers stems from the stereospecificity of **olfactory receptors (ORs)**, which are G protein-coupled receptors (GPCRs) [5] [4]. Just as a right hand must shake a right hand, an OR's binding pocket may accommodate one enantiomer better than its mirror image, leading to different signal patterns in the brain [6] [7]. Research on carvone enantiomers shows they activate many of the same ORs, but a minority of highly sensitive, best-tuned receptors are critical for discrimination at low concentrations [5] [4].
- **Nostril-Specific Learning in Humans:** A fascinating study demonstrated that training humans to discriminate between carvone or limonene enantiomers using only one nostril led to improved performance that **did not transfer to the untrained nostril** [8]. This suggests that the initial, analytical processing of olfactory structural features remains plastic in adults and is localized.

The following diagram illustrates the hierarchical processing of odor information that enables fine discrimination, such as between enantiomers.



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References

1. Buy Isomintlactone | 13341-72-5 [smolecule.com]
2. Showing Compound Isomintlactone (FDB014920) - FooDB [foodb.ca]

3. The effect of odor enrichment on olfactory acuity... | PLOS One [journals.plos.org]
4. Supersensitive detection and discrimination of enantiomers by dorsal... [nature.com]
5. Hierarchical Elemental Odor Coding for Fine Discrimination Between... [pmc.ncbi.nlm.nih.gov]
6. - Wikipedia Enantiomer [en.wikipedia.org]
7. sciencedirect.com/topics/immunology-and-microbiology/ enantiomer [sciencedirect.com]
8. Nostril-specific and structure-based olfactory learning of chiral... [elifesciences.org]

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